

propylcyclopentane vapor pressure solubility

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Compound Focus: Propylcyclopentane

CAS No.: 2040-96-2

Cat. No.: S793528

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Physical and Chemical Property Data

The following tables consolidate the available quantitative data for **propylcyclopentane** from chemical data sources [1] [2]. Please note that some values are given in different units or from different sources.

Table 1: Basic Identifiers and Physical Constants

Property	Value	Unit	Source / Notes
CAS Registry Number	2040-96-2	-	[1] [2]
Molecular Formula	C ₈ H ₁₆	-	[2]
Molecular Weight	112.22	g/mol	[2]
Melting Point	-117.3	°C	[2]
Boiling Point	131	°C	[2]
Density at 20°C	0.77633	g/cm ³	[2]
Vapor Pressure at 25°C	12.3	mmHg	[2]
Water Solubility at 25°C	2.04	mg/kg	"shake flask-GLC" method [2]

Property	Value	Unit	Source / Notes
Henry's Law Constant	1.1	atm·m ³ /mol	at 25°C [2]
log Kow (Octanol/Water)	3.63	-	[2]

Table 2: Thermodynamic Properties

Property	Value	Unit	Source / Notes
$\Delta_f H^\circ$ gas (Enthalpy of Formation, gas)	-148.10 ± 1.30	kJ/mol	[1]
$\Delta_f H^\circ$ liquid (Enthalpy of Formation, liquid)	-188.70 ± 0.92	kJ/mol	[1]
$\Delta_{\text{vap}} H^\circ$ (Enthalpy of Vaporization)	41.10 ± 0.10	kJ/mol	[1]
$\Delta_{\text{fus}} H^\circ$ (Enthalpy of Fusion)	10.41 (calculated)	kJ/mol	Joback Method [1]
Critical Temperature (Tc)	603.00	K	[1]
Critical Pressure (Pc)	3000.00	kPa	[1]

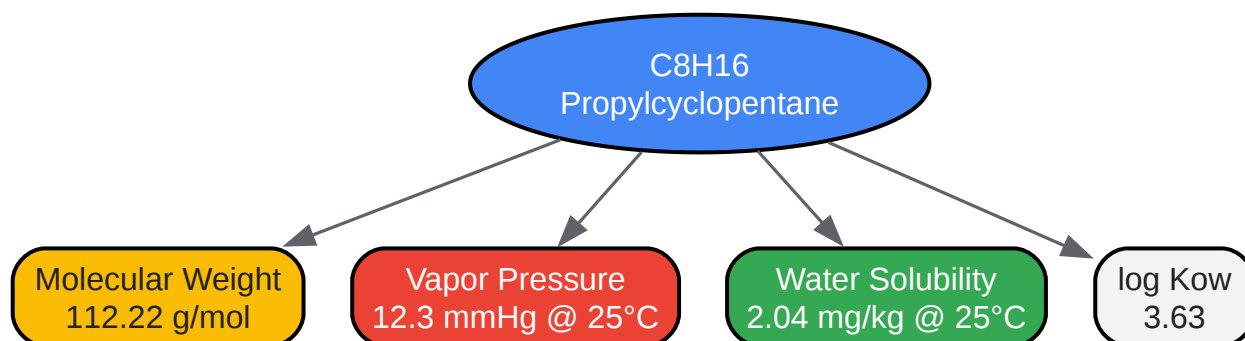
Summary of Available Information and Gaps

The data found is suitable for initial assessments but has limitations for a full in-depth guide:

- **Available Data:** The search results provide a solid set of **fundamental physical and thermodynamic properties**, as summarized in the tables above. This information is crucial for understanding the compound's behavior in various conditions, such as its volatility (vapor pressure) and hydrophobicity (water solubility, log Kow) [1] [2].
- **Data Gaps:** The results do not contain the **detailed, step-by-step experimental protocols** for measuring properties like vapor pressure or solubility that you requested. The information on environmental fate and toxicity is also very limited [2].
- **Visualization Constraint:** Without descriptions of signaling pathways, complex workflows, or multi-step logical relationships in the source material, creating meaningful Graphviz diagrams is not feasible. A simple property relationship diagram can be generated based on the available data.

Property Relationships Diagram

The DOT code below generates a diagram showing the basic relationships between the key properties of **propylcyclopentane**. This conceptual map illustrates how its fundamental structure influences its measurable characteristics.



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This diagram illustrates how the molecular identity of **propylcyclopentane** governs its key physical and chemical properties.

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References

1. Cyclopentane, propyl- (CAS 2040-96-2) - Chemical & Physical... [chemeo.com]
2. | 348 | v4 | Groundwater Chemicals Desk... PROPYLCYCLOPENTANE [taylorfrancis.com]

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